

# Application Notes and Protocols for Chk2-IN-1 in Mammalian Cell Culture

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## Compound of Interest

Compound Name: Chk2-IN-1

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These application notes provide detailed protocols for the use of **Chk2-IN-1**, a potent and selective inhibitor of Checkpoint Kinase 2 (Chk2), in mammalian cell culture. This document outlines the inhibitor's properties, experimental procedures for key assays, and visual representations of the relevant signaling pathway and experimental workflows.

## Introduction to Chk2-IN-1

Checkpoint Kinase 2 (Chk2) is a serine/threonine kinase that plays a critical role in the DNA damage response (DDR).[1][2] Activated by Ataxia Telangiectasia Mutated (ATM) kinase in response to DNA double-strand breaks, Chk2 phosphorylates a variety of downstream substrates to initiate cell cycle arrest, DNA repair, or apoptosis, thereby maintaining genomic integrity.[1][2][3][4][5] Given its central role in cell fate decisions following genotoxic stress, Chk2 is a significant target in cancer research and drug development.

**Chk2-IN-1** is a potent and selective ATP-competitive inhibitor of Chk2.[6][7][8] Its ability to specifically block Chk2 activity makes it a valuable tool for investigating the Chk2 signaling pathway and for evaluating the therapeutic potential of Chk2 inhibition, particularly in sensitizing cancer cells to DNA-damaging agents.

## Properties of Chk2-IN-1

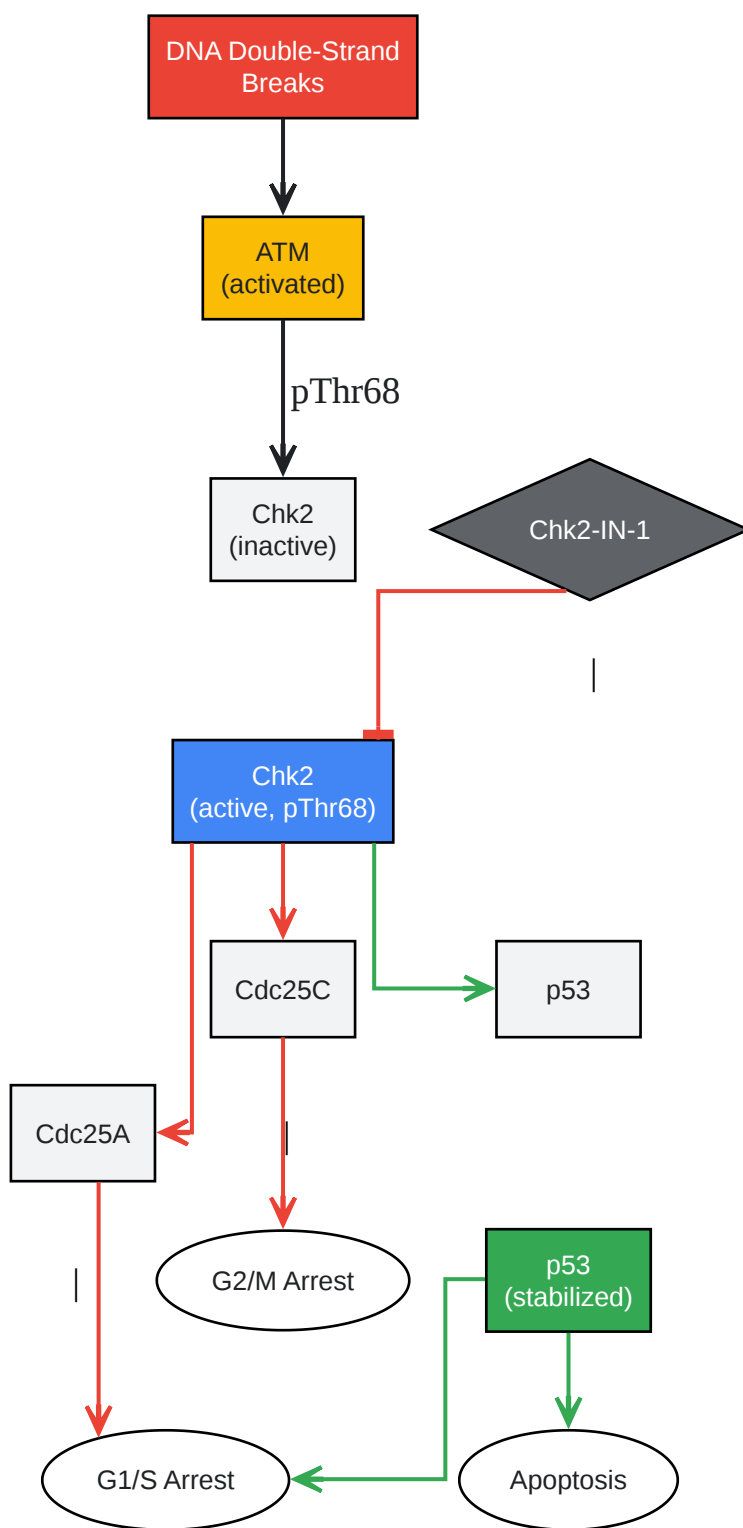
Proper handling and storage of **Chk2-IN-1** are crucial for maintaining its activity and ensuring experimental reproducibility.

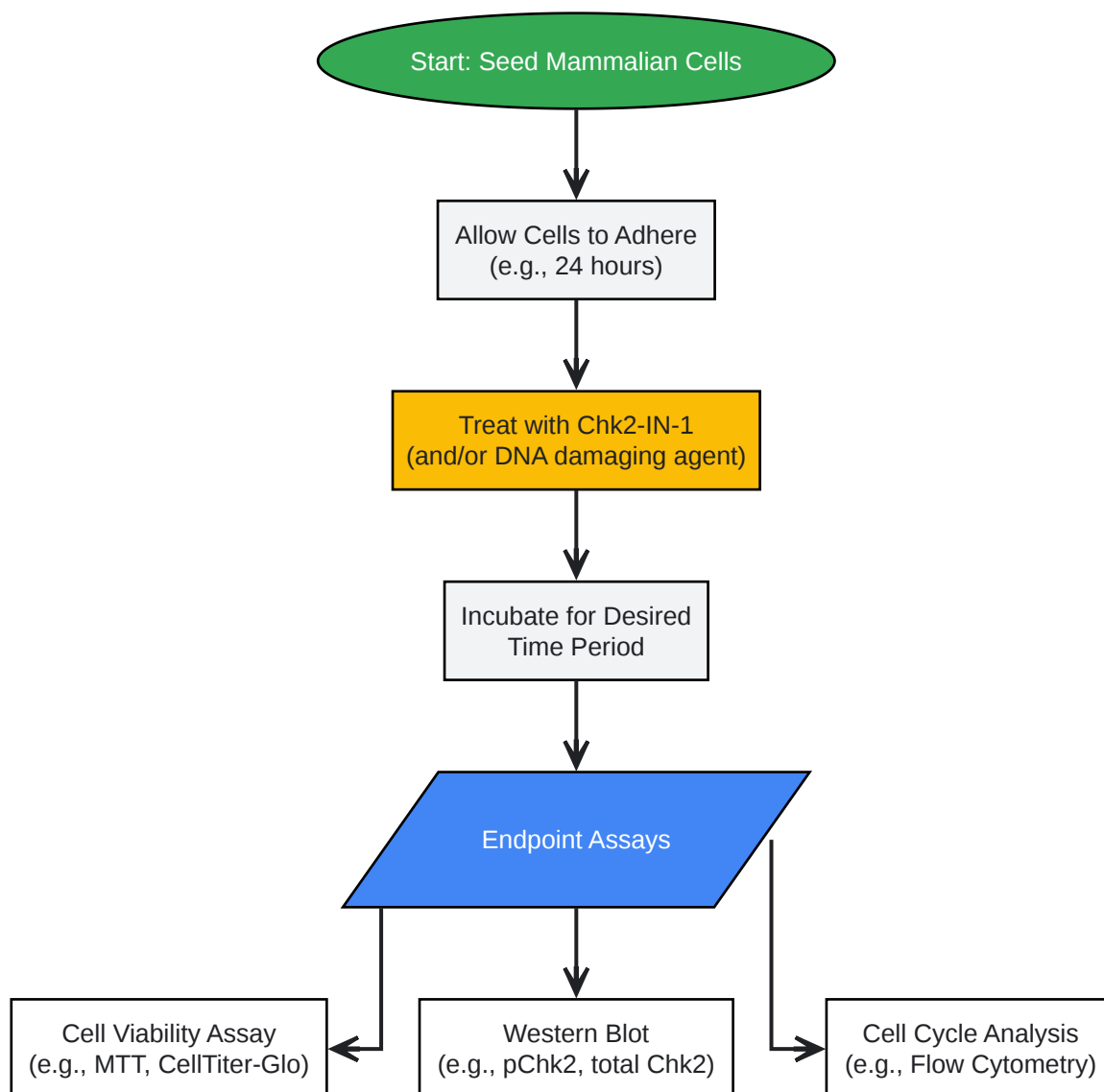
Property	Value	Reference(s)
Target	Checkpoint Kinase 2 (Chk2)	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
IC50 (Chk2)	13.5 nM	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
IC50 (Chk1)	220.4 nM	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Solubility	Soluble in DMSO	<a href="#">[8]</a> <a href="#">[9]</a>
Storage	Store stock solutions at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	<a href="#">[8]</a>
Chemical Formula	C15H13N5O2	<a href="#">[8]</a> <a href="#">[10]</a>
Molecular Weight	295.30 g/mol	<a href="#">[10]</a>

Note: For optimal solubility, the stock solution can be warmed to 37°C and sonicated.[\[8\]](#)

## Signaling Pathway

The following diagram illustrates the central role of Chk2 in the DNA damage response pathway.





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